

Spectral database for 2-(Cyclohexyloxy)acetonitrile

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Compound of Interest

Compound Name: 2-(Cyclohexyloxy)acetonitrile

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An In-Depth Technical Guide to the Spectral Characterization of 2-(Cyclohexyloxy)acetonitrile

Introduction

2-(Cyclohexyloxy)acetonitrile is a bifunctional organic molecule containing a cyclohexyl ether and a nitrile group. As with any novel or uncharacterized compound in drug discovery and chemical research, unambiguous structural confirmation is paramount. Spectroscopic analysis is the cornerstone of this process. While public spectral databases are invaluable resources, they currently lack experimental data for **2-(Cyclohexyloxy)acetonitrile**.

This guide, therefore, serves as a predictive comparison of the primary spectroscopic techniques used for the characterization of such a molecule. It is designed for researchers, scientists, and drug development professionals, providing a foundational understanding of the expected spectral data from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). By synthesizing theoretical predictions with established principles, this document aims to empower researchers to confidently acquire, interpret, and validate the structure of **2-(Cyclohexyloxy)acetonitrile**.

Molecular Structure and Functional Group Analysis

The first step in predicting a compound's spectral properties is a thorough analysis of its chemical structure. **2-(Cyclohexyloxy)acetonitrile** (C₈H₁₃NO) possesses several key features that will give rise to characteristic spectroscopic signals:

- **Cyclohexyl Ring:** A saturated aliphatic ring system. The protons on this ring will exist in different chemical environments.
- **Ether Linkage (-O-):** An electronegative oxygen atom that will significantly influence the chemical shifts of adjacent protons and carbons.
- **Acetonitrile Moiety (-CH₂CN):** Comprising a methylene group adjacent to the ether oxygen and a nitrile functional group.
- **Nitrile Group (-C≡N):** A functional group with a distinctive triple bond that gives a sharp, characteristic signal in IR spectroscopy.

These groups and their relative positions dictate the predicted spectral data that follows.

Comparative Spectral Analysis

A multi-spectroscopic approach is the gold standard for structural elucidation. Below is a comparative guide to the predicted data for **2-(Cyclohexyloxy)acetonitrile** from ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry.

¹H NMR Spectroscopy: Mapping the Proton Environment

Proton NMR (¹H NMR) spectroscopy provides detailed information about the number of different types of protons and their connectivity. For **2-(Cyclohexyloxy)acetonitrile**, we can predict the following signals:

Predicted Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Justification
~ 4.3 - 4.5	Singlet	2H	-O-CH ₂ -CN	The methylene protons are adjacent to the highly electronegative oxygen atom, causing a significant downfield shift. They are expected to appear as a singlet as there are no adjacent protons.
~ 3.5 - 3.7	Multiplet	1H	-O-CH- (cyclohexyl)	This proton is directly attached to the ether oxygen, resulting in a downfield shift, though less so than the methylene group. It will be a multiplet due to coupling with adjacent protons on the cyclohexyl ring.
~ 1.2 - 2.0	Multiplets	10H	Cyclohexyl -CH ₂ -	The remaining ten protons of the cyclohexyl ring will appear

as a series of overlapping multiplets in the typical aliphatic region of the spectrum.

Experimental Protocol for ^1H NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of **2-(Cyclohexyloxy)acetonitrile** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube. The use of deuterated solvents is crucial to avoid large solvent signals in the spectrum.[\[1\]](#)[\[2\]](#)
- **Instrument Setup:** Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- **Data Acquisition:** Acquire the ^1H NMR spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- **Data Processing:** Process the raw data by applying a Fourier transform, phase correction, and baseline correction.
- **Analysis:** Integrate the peaks to determine the relative ratios of protons and analyze the chemical shifts and coupling patterns to assign the signals to the respective protons in the molecule.

Workflow for ^1H NMR Data Acquisition and Interpretation

Caption: Workflow for acquiring and interpreting a ^1H NMR spectrum.

^{13}C NMR Spectroscopy: Probing the Carbon Skeleton

Carbon-13 NMR provides information on the different carbon environments in the molecule.

Predicted Chemical Shift (δ) ppm	Assignment	Justification
~ 115 - 120	-CN	The carbon of the nitrile group is typically found in this region.
~ 75 - 80	-O-CH- (cyclohexyl)	The carbon atom directly bonded to the ether oxygen is significantly deshielded.
~ 55 - 60	-O-CH ₂ -CN	This methylene carbon is also deshielded by the adjacent oxygen atom.
~ 20 - 35	Cyclohexyl -CH ₂ -	The remaining carbons of the cyclohexyl ring will appear in the aliphatic region.

Experimental Protocol for ¹³C NMR Spectroscopy

- **Sample Preparation:** A more concentrated sample (20-50 mg in 0.7 mL of deuterated solvent) is often required for ¹³C NMR compared to ¹H NMR due to the lower natural abundance of the ¹³C isotope.
- **Instrument Setup:** Similar to ¹H NMR, the instrument must be tuned and shimmed for the ¹³C frequency.
- **Data Acquisition:** Acquire a proton-decoupled ¹³C NMR spectrum. This technique simplifies the spectrum to single lines for each unique carbon by removing C-H coupling. A larger number of scans is typically necessary.
- **Data Processing and Analysis:** The data is processed similarly to ¹H NMR data. The chemical shift of each peak is used to identify the different carbon environments.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is an excellent tool for identifying the presence of specific functional groups.

Predicted Wavenumber (cm ⁻¹)	Vibrational Mode	Expected Intensity
~ 2240 - 2260	C≡N stretch	Sharp, Medium
~ 1070 - 1150	C-O stretch (ether)	Strong
~ 2850 - 2950	C-H stretch (aliphatic)	Strong, Broad

The presence of a sharp peak around 2250 cm⁻¹ would be strong evidence for the nitrile functional group.[3] The strong C-O ether stretch and the aliphatic C-H stretches would also be prominent features.[3]

Experimental Protocol for IR Spectroscopy

- **Sample Preparation:** For a liquid sample, a thin film can be prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- **Background Spectrum:** Acquire a background spectrum of the clean salt plates. This will be subtracted from the sample spectrum to remove atmospheric and instrumental interferences.
- **Sample Spectrum:** Place the prepared sample in the spectrometer and acquire the IR spectrum.
- **Analysis:** Identify the characteristic absorption bands and correlate them to the functional groups present in the molecule.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

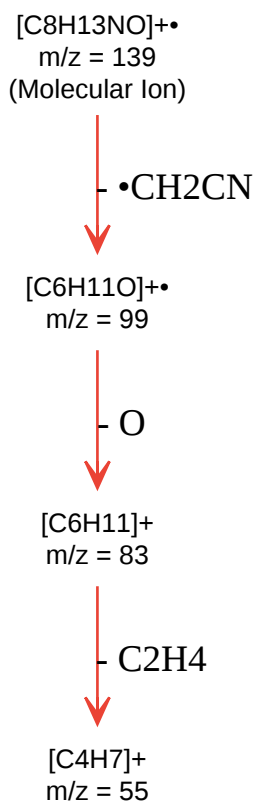
Mass spectrometry provides the molecular weight of the compound and information about its structure from fragmentation patterns.

Predicted m/z	Assignment	Justification
139	$[M]^+$	Molecular ion peak corresponding to the molecular weight of $C_8H_{13}NO$.
98	$[M - CH_2CN]^+$	Loss of the acetonitrile radical.
83	$[C_6H_{11}]^+$	Cleavage of the ether bond to give the cyclohexyl cation.
55	$[C_4H_7]^+$	Further fragmentation of the cyclohexyl ring.
41	$[CH_2CN]^+$	Acetonitrile cation fragment.

Experimental Protocol for Mass Spectrometry

- **Sample Introduction:** Introduce a dilute solution of the sample in a suitable volatile solvent (e.g., acetonitrile or methanol) into the mass spectrometer, typically via direct infusion or coupled with a chromatographic system like GC or LC.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Ionization:** Ionize the sample using an appropriate technique. Electron Ionization (EI) is a common method that induces fragmentation.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by the mass analyzer.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z.

Predicted Fragmentation Pathway of **2-(Cyclohexyloxy)acetonitrile**



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Caption: A plausible fragmentation pathway for **2-(Cyclohexyloxy)acetonitrile** under electron ionization.

Synergistic Data Interpretation

While each technique provides valuable information, their combined use allows for unambiguous structure confirmation.

- MS provides the molecular formula (via high-resolution mass spectrometry) and key fragments.
- IR confirms the presence of the nitrile and ether functional groups.
- ¹³C NMR shows the number of unique carbon environments, confirming the overall carbon skeleton.

- ^1H NMR provides the most detailed structural information, showing the connectivity of the different proton environments.

For example, the correlation of the downfield-shifted proton and carbon signals in the NMR spectra with the C-O stretch in the IR spectrum and the fragmentation pattern in the mass spectrum would provide a cohesive and definitive identification of **2-(Cyclohexyloxy)acetonitrile**.

Conclusion

In the absence of a public spectral database for **2-(Cyclohexyloxy)acetonitrile**, this guide provides a robust, predictive framework for its spectroscopic characterization. By understanding the expected ^1H NMR, ^{13}C NMR, IR, and MS data, researchers can more efficiently and confidently analyze their experimental results. The synergistic application of these techniques, guided by the principles and protocols outlined herein, is essential for the rigorous structural elucidation required in modern chemical and pharmaceutical research.

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